

Key Suppliers of 2-(N-Ethylanilino)ethanol for Research: A Technical Guide

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Compound of Interest

Compound Name: 2-(N-Ethylanilino)ethanol

Cat. No.: B147036

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key suppliers of **2-(N-Ethylanilino)ethanol** for research purposes. It includes a comprehensive table of suppliers with product specifications, a detailed experimental protocol for a common application, and visualizations of a relevant biological signaling pathway. This guide is intended to assist researchers in sourcing this chemical compound and understanding its practical application in a laboratory setting.

Key Suppliers and Product Specifications

2-(N-Ethylanilino)ethanol is available from several reputable chemical suppliers that cater to the research and development community. The following table summarizes key suppliers and their typical product specifications for easy comparison.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Form
Sigma-Aldrich	2-(N-Ethylanilino)ethanol	92-50-2	C ₁₀ H ₁₅ NO	165.23	≥99%	Solid
TCI America	2-(N-Ethylanilino)ethanol	92-50-2	C ₁₀ H ₁₅ NO	165.23	>98.0% (GC)	Solid
Santa Cruz Biotechnology	2-(N-Ethylanilino)ethanol	92-50-2	C ₁₀ H ₁₅ NO	165.23	-	-
J&K Scientific	2-(N-Ethylanilino)ethanol	92-50-2	C ₁₀ H ₁₅ NO	165.23	99%	-
BOC Sciences	2-(N-Ethylanilino)ethanol	92-50-2	C ₁₀ H ₁₅ NO	-	-	-

Experimental Protocol: Synthesis of an Azo Dye (Disperse Red 1)

2-(N-Ethylanilino)ethanol is a key precursor in the synthesis of various dyes. One common application is in the preparation of azo dyes through a coupling reaction. The following protocol details the synthesis of Disperse Red 1, where **2-(N-Ethylanilino)ethanol** acts as the coupling agent.

Materials:

- p-Nitroaniline
- Concentrated Hydrochloric Acid (HCl)
- Sodium Nitrite (NaNO₂)

- **2-(N-Ethylanilino)ethanol**

- Sodium Hydroxide (NaOH)

- Ethanol

- Distilled Water

- Ice

Procedure:

Step 1: Diazotization of p-Nitroaniline

- In a beaker, dissolve a specific molar amount of p-nitroaniline in a mixture of concentrated hydrochloric acid and water.
- Cool the resulting solution to 0-5 °C in an ice bath with constant stirring.
- Prepare a solution of sodium nitrite (1.0-1.1 molar equivalents) in cold distilled water.
- Slowly add the sodium nitrite solution dropwise to the cooled p-nitroaniline solution, ensuring the temperature remains between 0-5 °C.
- Stir the mixture for an additional 30 minutes at this temperature to ensure the complete formation of the diazonium salt. The resulting solution contains the diazonium salt of p-nitroaniline.

Step 2: Azo Coupling Reaction

- In a separate beaker, dissolve **2-(N-Ethylanilino)ethanol** (1 molar equivalent) in an appropriate solvent, such as a dilute acidic solution (e.g., acetic acid).
- Cool this solution to 0-5 °C in an ice bath.
- Slowly add the cold diazonium salt solution from Step 1 to the cold **2-(N-Ethylanilino)ethanol** solution with vigorous stirring.

- Maintain the temperature at 0-5 °C and adjust the pH of the reaction mixture to be weakly acidic (pH 4-5) to facilitate the coupling reaction.
- A brightly colored precipitate of the azo dye (Disperse Red 1) will form.
- Continue stirring the mixture in the ice bath for 1-2 hours to ensure the reaction goes to completion.

Step 3: Isolation and Purification

- Collect the precipitated dye by vacuum filtration.
- Wash the solid product thoroughly with cold water.
- The crude dye can be further purified by recrystallization from a suitable solvent, such as ethanol.

Biological Activity and Signaling Pathway

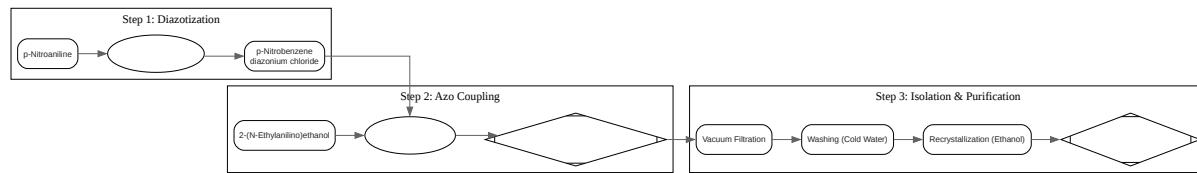
Recent research has identified **2-(N-Ethylanilino)ethanol** as a selective inhibitor of ErbB2 (also known as HER2/Neu), a receptor tyrosine kinase.^[1] Overexpression of ErbB2 is implicated in various cancers, making it a significant therapeutic target. Inhibition of ErbB2 can lead to the induction of apoptosis (programmed cell death) in cancer cells.

The ErbB2 signaling pathway is a complex network that regulates cell proliferation, differentiation, and survival.^{[2][3]} Ligand binding to ErbB family receptors (EGFR, ErbB3, ErbB4) leads to the formation of heterodimers with ErbB2.^[4] This dimerization activates the intrinsic kinase activity of the receptors, leading to autophosphorylation of tyrosine residues in their cytoplasmic tails.^[1] These phosphorylated sites serve as docking points for various signaling proteins, initiating downstream cascades such as the RAS/RAF/MAPK and PI3K/Akt pathways, which are crucial for cell growth and survival.^{[3][5]}

By inhibiting ErbB2, **2-(N-Ethylanilino)ethanol** can disrupt these downstream signaling pathways, leading to cell cycle arrest and apoptosis.

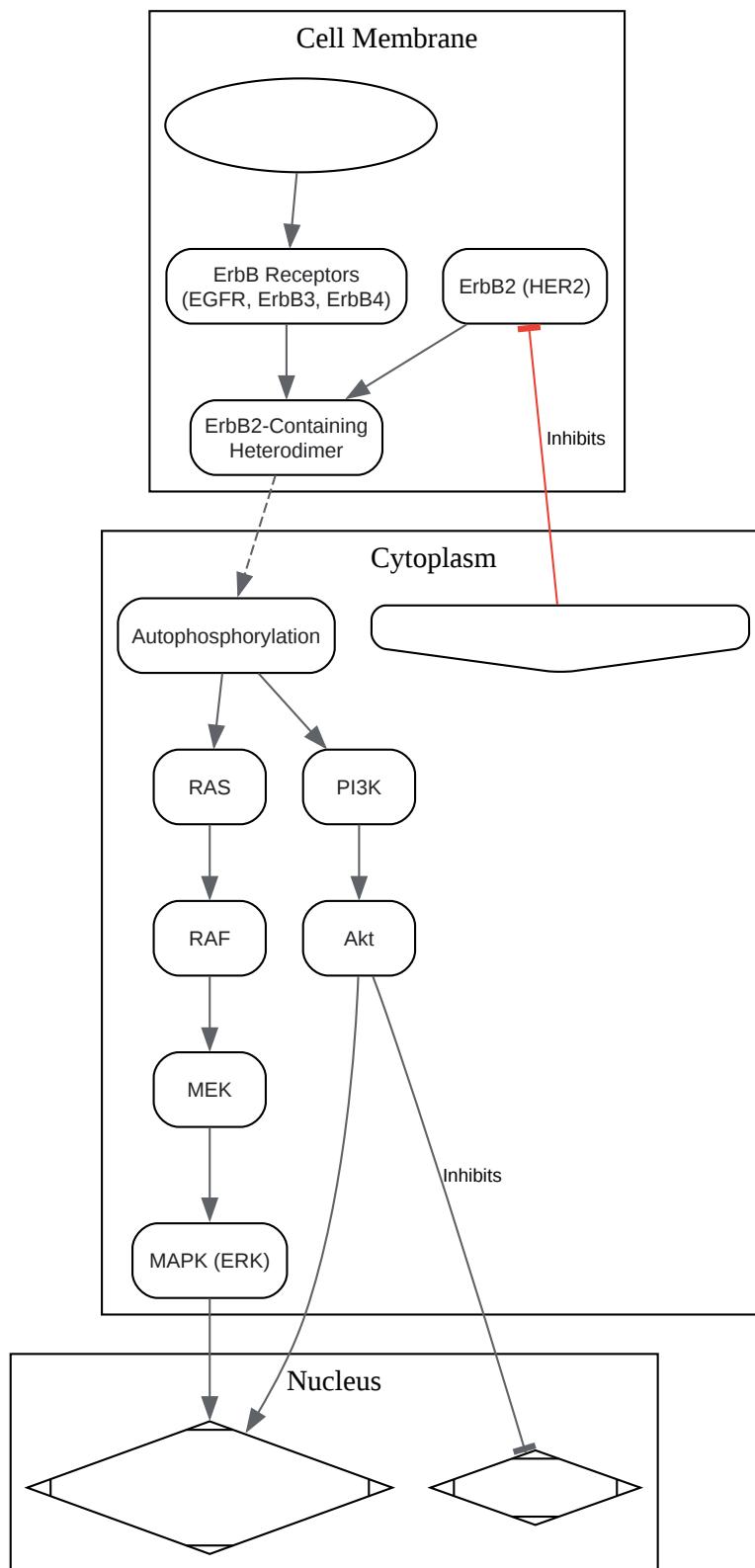
Visualizations

The following diagrams illustrate the experimental workflow for azo dye synthesis and the ErbB2 signaling pathway.



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Caption: Experimental workflow for the synthesis of Disperse Red 1.



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Caption: Simplified ErbB2 (HER2) signaling pathway and the inhibitory action of **2-(N-Ethylanilino)ethanol**.

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